

An In-depth Technical Guide to the Health and Safety of 2-Ethoxypropene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxypropene

Cat. No.: B049133

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **2-Ethoxypropene** (CAS No. 926-66-9), a flammable and irritant chemical. The following sections detail its properties, hazards, and the necessary precautions for its safe use in a laboratory setting. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe working environment.

Chemical and Physical Properties

2-Ethoxypropene is a colorless to pale yellow liquid with a characteristic ether-like odor.^[1] It is important to be aware of its physical properties for safe handling and storage.

Property	Value	Source
Molecular Formula	C5H10O	[1][2]
Molecular Weight	86.13 g/mol	[2][3]
Boiling Point	61.2-61.8 °C	[4]
64 °C at 760 mmHg	[2]	
64.1±9.0 °C at 760 mmHg	[5]	
Density	0.771 g/cm ³	[4]
0.8±0.1 g/cm ³	[5]	
Flash Point	-22.4±10.8 °C	[5]
Vapor Pressure	178.9±0.1 mmHg at 25°C	[5]
Solubility	Soluble in organic solvents, insoluble in water.	[1]
Appearance	Colorless to pale yellow liquid.	[1][4]

Hazard Identification and Classification

2-Ethoxypropene is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[3][6]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2][3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation.[2][3]

Signal Word: Danger[3]

Hazard Pictograms:

 alt text

 alt text

Experimental Protocols for Safe Handling

General Handling Procedures

- Ventilation: Always handle **2-Ethoxypropene** in a well-ventilated area, preferably within a chemical fume hood.[2][7]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6]
No smoking.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Tools: Use only non-sparking tools.[6]

- Personal Hygiene: Wash hands thoroughly after handling.^[2] Do not eat, drink, or smoke in work areas.^[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Ethoxypropene**:

Protection Type	Recommended Equipment	Standards
Eye/Face Protection	Chemical splash goggles or a face shield.	EN 166 (EU) or OSHA 29 CFR 1910.133 (US). ^[7]
Skin Protection	Chemical-resistant gloves (e.g., Solvex, neoprene, viton, butyl, buna, natural latex). A chemically resistant lab coat or apron.	EN 374 (EU) or ASTM F739 (US). ^{[2][7][8]}
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge if exposure limits are exceeded or irritation is experienced.	^{[7][9]}

Storage

- Store in a cool, dry, and well-ventilated place.^{[1][8]}
- Keep the container tightly closed.^{[2][6]}
- Store away from incompatible materials such as strong oxidizing agents.^[1]
- The product may be stabilized over potassium carbonate.^[3]

Spill and Leak Procedures

- Eliminate Ignition Sources: Immediately remove all sources of ignition.^{[9][10]}

- Ventilate the Area: Ensure adequate ventilation.[\[2\]](#)
- Personal Protection: Wear appropriate personal protective equipment, including respiratory protection.[\[2\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[2\]](#)
- Clean-up: Absorb the spill with an inert material (e.g., sand, earth, universal binder) and place it in a suitable, labeled container for disposal.[\[2\]](#)[\[9\]](#)

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[11\]](#)
- Do not dispose of down the drain.[\[12\]](#)
- Waste containers should be clearly labeled as "Hazardous Waste" with the full chemical name.[\[12\]](#)

First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9] May cause respiratory irritation.[2][3]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.[8][9] Causes skin irritation.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][13] Causes serious eye irritation.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[9] Harmful if swallowed.[2]

Fire and Explosion Hazards

- **Flammability:** Highly flammable liquid and vapor.[3][6] Vapors are heavier than air and may travel to a source of ignition and flash back.[14]
- **Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[2][9] Do not use a water jet.[2]
- **Hazardous Combustion Products:** Carbon monoxide and carbon dioxide.[2]
- **Firefighting Procedures:** Wear self-contained breathing apparatus (SCBA) and full protective gear.[9][13]

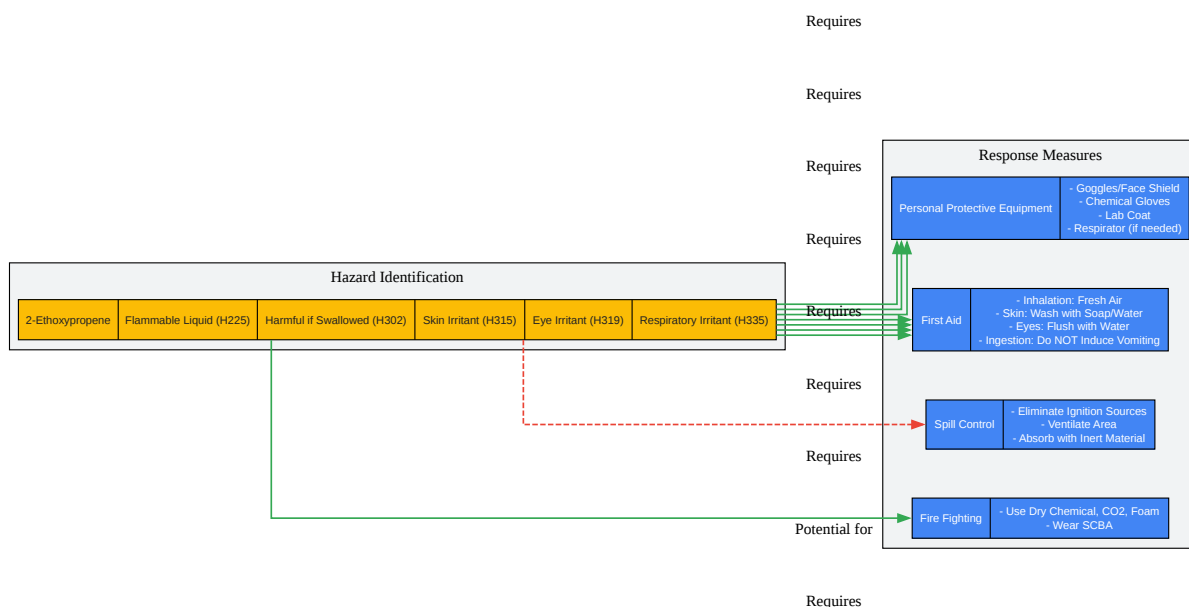
Reactivity and Stability

- Chemical Stability: Stable under recommended storage conditions.[15]
- Possibility of Hazardous Reactions: No known hazardous reactions.[2]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.
- Incompatible Materials: Strong oxidizing agents.[1]

Toxicological Information

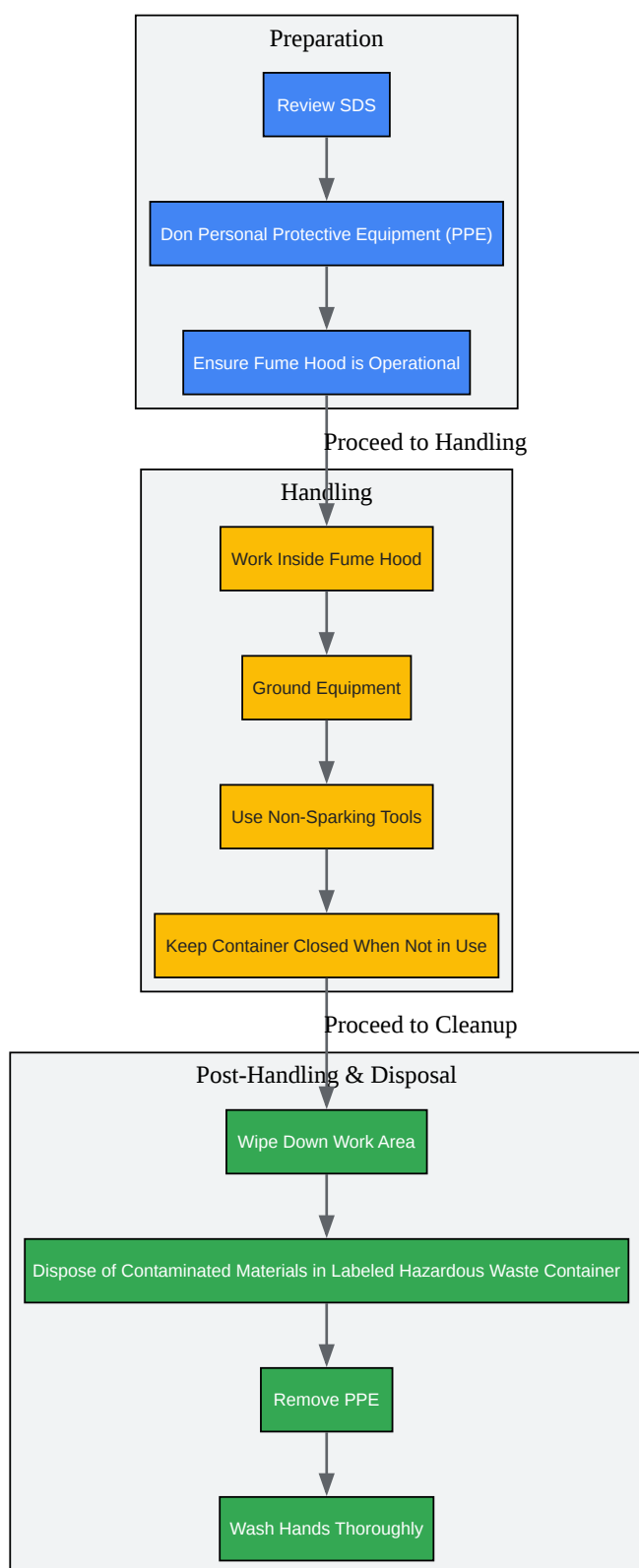
- Acute Toxicity: Harmful if swallowed.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2]
- Respiratory or Skin Sensitization: Shall not be classified as a respiratory or skin sensitizer.[2]
- Germ Cell Mutagenicity: Shall not be classified as germ cell mutagenic.[2]
- Carcinogenicity: Shall not be classified as carcinogenic.[2]
- Reproductive Toxicity: Shall not be classified as a reproductive toxicant.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2]
- Specific Target Organ Toxicity (Repeated Exposure): Shall not be classified as a specific target organ toxicant (repeated exposure).[2]
- Aspiration Hazard: Shall not be classified as presenting an aspiration hazard.[2]

Visualized Workflows and Relationships



[Click to download full resolution via product page](#)

Caption: Logical relationships for hazard identification and response.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the safe handling of **2-Ethoxypropene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. chemos.de [chemos.de]
- 3. 2-Ethoxyprop-1-ene | C₅H₁₀O | CID 136710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Ethoxypropene: Theoretical Study, Application and Bioactivity_Chemicalbook [chemicalbook.com]
- 5. 2-Ethoxypropene | CAS#:926-66-9 | Chemsrce [chemsrc.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. benchchem.com [benchchem.com]
- 8. media.hiscoinc.com [media.hiscoinc.com]
- 9. echemi.com [echemi.com]
- 10. 1,2-EPOXY-3-ETHOXYPROPANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. tcichemicals.com [tcichemicals.com]
- 12. benchchem.com [benchchem.com]
- 13. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 14. chemos.de [chemos.de]
- 15. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of 2-Ethoxypropene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049133#health-and-safety-information-for-handling-2-ethoxypropene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com